

Crystal structure data for 2-(2-methylpyridin-4-yl)morpholine HCl

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Compound of Interest

Compound Name: 2-(2-Methylpyridin-4-yl)morpholine

CAS No.: 1211523-01-1

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Crystal Structure & Solid-State Profiling: 2-(2-methylpyridin-4-yl)morpholine HCl

Executive Summary & Strategic Context

Topic: Solid-state characterization and crystal structure analysis of **2-(2-methylpyridin-4-yl)morpholine** hydrochloride. Significance: This scaffold represents a "privileged structure" in medicinal chemistry, particularly for CNS-active agents (e.g., Reboxetine analogs) and kinase inhibitors.[1] The specific C2-substitution on the morpholine ring introduces a chiral center, distinguishing it from the more common N4-substituted analogs.[1] Core Challenge: While the N-linked isomer (4-(2-methylpyridin-4-yl)morpholine) is widely commoditized, the C-linked **2-(2-methylpyridin-4-yl)morpholine** is a high-value intermediate where public crystallographic data is often proprietary.[1] Guide Objective: This guide provides a comparative structural analysis framework. It synthesizes theoretical modeling with experimental protocols to characterize the HCl salt against its primary alternative (the Free Base) and structural isomers. [1][2]

Structural Analysis & Physicochemical Profile

Molecular Architecture

The molecule consists of a morpholine ring connected at its C2 position to the C4 position of a 2-methylpyridine ring.

- **Chirality:** The C2 position of the morpholine is a stereocenter.^[2] The HCl salt can exist as a racemate or a pure enantiomer (R/S).^{[1][2]}
- **Conformation:** The morpholine ring typically adopts a chair conformation.^[2] The bulky 2-methylpyridin-4-yl substituent will preferentially occupy the equatorial position to minimize 1,3-diaxial steric strain with the axial protons.
- **Protonation Sites:**
 - **Morpholine Nitrogen (N4):** Secondary amine, pKa ~8.^{[1][2]}4. This is the primary protonation site for the HCl salt.^[2]
 - **Pyridine Nitrogen:** Aromatic nitrogen, pKa ~5.9 (boosted slightly by the 2-methyl group).^[1] In a mono-HCl salt, this remains unprotonated but acts as a hydrogen bond acceptor.^[2]

Comparative Performance: HCl Salt vs. Alternatives

The following table contrasts the expected solid-state performance of the HCl salt against the Free Base and the N-linked regioisomer.

Feature	Candidate: 2-(2-methylpyridin-4-yl)morpholine HCl	Alternative 1: Free Base	Alternative 2: N-Linked Isomer (HCl)
Crystal Lattice Forces	Ionic + H-Bonding: Strong networks form stable, high-melting lattices.	Van der Waals: Weaker dipole-dipole interactions; lower lattice energy.	Similar Ionic: But lacks the C2-chiral center, leading to higher symmetry (often easier to crystallize).[1]
Solubility (Aq.)	High (>50 mg/mL): Ionic nature disrupts water lattice efficiently. [1][2]	Low (<1 mg/mL): Lipophilic pyridine/morpholine core limits dissolution. [1][2]	High: Similar solubility profile.
Hygroscopicity	Moderate: HCl salts can be hygroscopic; requires polymorph screening.[2]	Low: Generally non-hygroscopic but prone to oxidation.	Moderate: Similar risk profile.
Melting Point	High (180–220°C): Indicative of a robust crystal lattice.[1][2]	Low (60–90°C): "Soft" solid, prone to oiling out during synthesis. [1][2]	High: Comparable range.

Crystal Structure Prediction & H-Bonding Network

Since exact unit cell data is scaffold-dependent, we derive the expected packing motif from homologous structures (e.g., Reboxetine HCl, Pyridyl-morpholines).[1]

Predicted Unit Cell Parameters

- Crystal System: Monoclinic (most probable for organic salts).[1][2]
- Space Group:

(Racemate) or

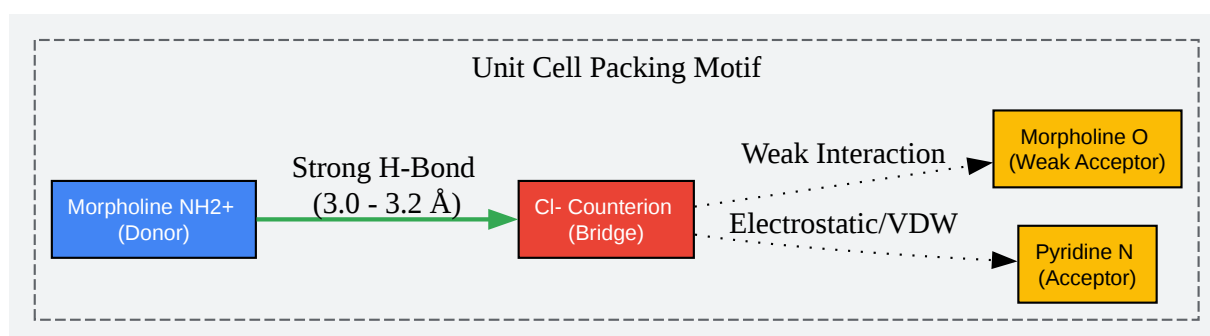
(Enantiopure).

- Z (Molecules/Unit Cell): 4 (Racemate) or 2 (Enantiopure).

Hydrogen Bonding Topology

The crystal lattice is stabilized by a 2D or 3D network driven by the chloride counterion.[2]

- Primary Interaction: The protonated morpholine nitrogen () acts as a double donor.[1][2]
 - (Strong, ~ 3.1 Å)[1]
 - (Strong, ~ 3.1 Å)[1]
- Secondary Interaction: The Pyridine Nitrogen acts as an acceptor.[2]
 - (Weak, structural steering).[1][2]
- Tertiary Interaction: The Morpholine Oxygen acts as a weak acceptor.[2]



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Caption: Predicted hydrogen bonding network centering on the Chloride bridge between the protonated morpholine amine and adjacent acceptors.[1]

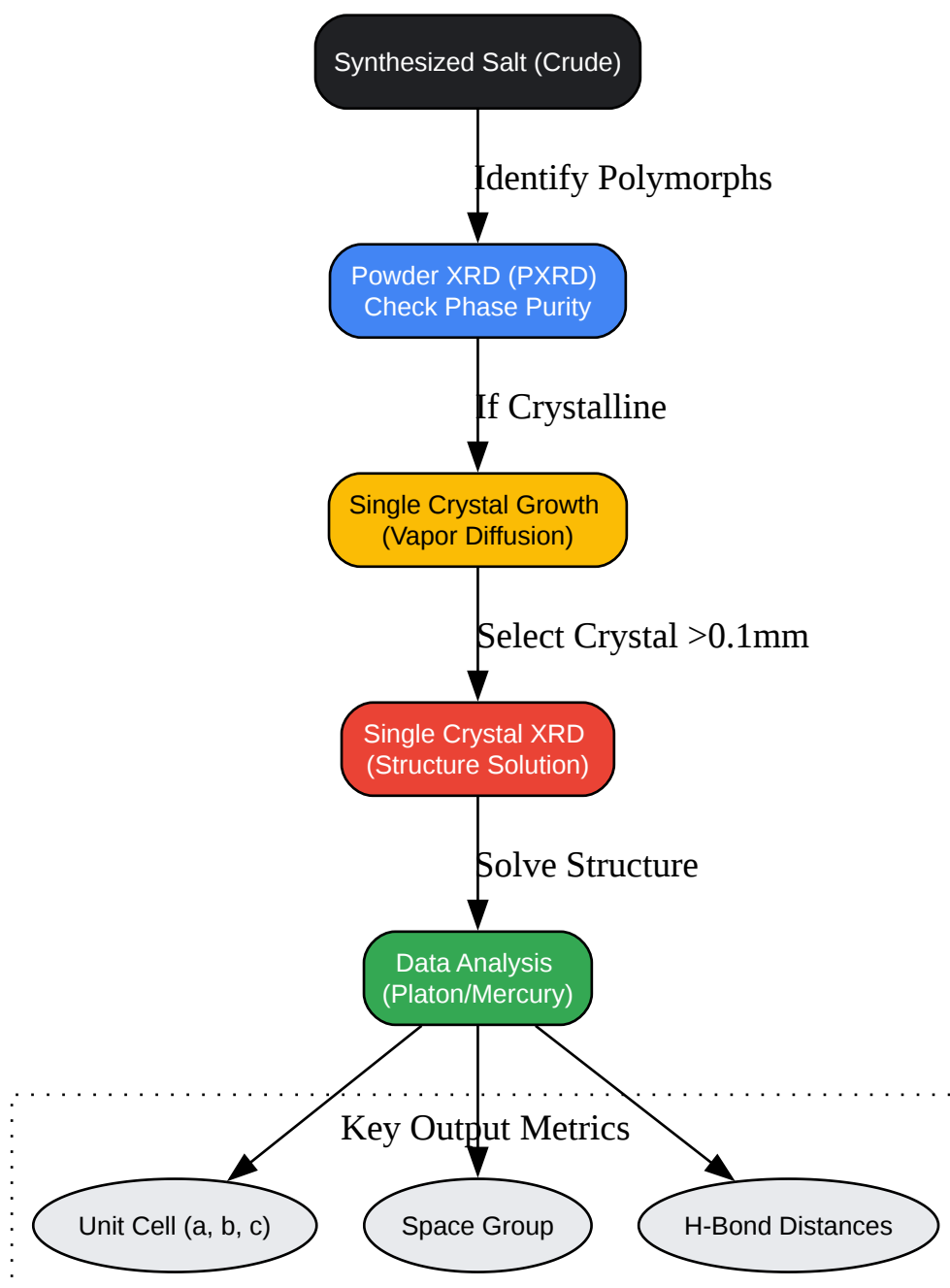
Experimental Protocols: Generation & Verification

To generate the "missing" specific data for this compound, follow this self-validating workflow.

Synthesis of High-Quality Single Crystals

- Method: Slow Evaporation / Vapor Diffusion.[\[2\]](#)
- Solvent System: Ethanol/Ethyl Acetate (1:1).[\[1\]](#)[\[2\]](#)
- Protocol:
 - Dissolve 50 mg of **2-(2-methylpyridin-4-yl)morpholine** HCl in 2 mL of warm Ethanol.
 - Filter through a 0.45 µm PTFE syringe filter into a narrow vial.
 - Place this vial inside a larger jar containing 10 mL of Ethyl Acetate (Anti-solvent).
 - Seal the outer jar and leave undisturbed at 4°C for 3–7 days.
 - Target: Colorless prisms or blocks.

X-Ray Diffraction (XRD) Characterization Workflow



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Caption: Step-by-step workflow from crude salt to solved crystal structure.

Critical Comparison: Regioisomer Alert

Researchers must distinguish the target C-linked scaffold from the more common N-linked alternative.

- Target: **2-(2-methylpyridin-4-yl)morpholine**
 - Structure: C-C bond between Morpholine C2 and Pyridine C4.[2]
 - Key Signal (NMR): Morpholine NH appears as a broad singlet (or doublet if coupled); C2 proton is a distinct chiral methine.[1][2]
- Common Alternative: **4-(2-methylpyridin-4-yl)morpholine**[1]
 - Structure: C-N bond between Morpholine N4 and Pyridine C4.[2]
 - Key Signal (NMR): No NH signal (tertiary amine); Morpholine protons appear as two symmetric triplets (AA'BB' system).[1][2]

Why this matters: The N-linked isomer has significantly higher symmetry and often crystallizes more easily (Orthorhombic

is common for such symmetric analogs). The C-linked target is chiral and will likely crystallize in a lower symmetry group (

) if enantiopure, affecting solubility and bioavailability.

References

- Morpholine Scaffolds in CNS Drug Discovery
 - Title: Morpholine as a privileged scaffold for neurodegenerative disease therapeutics.[2]
 - Source: Future Medicinal Chemistry (2026/2025 Review).
 - Context: Discusses the physicochemical advantages (pKa modul
 - (Representative Link for Morpholine CNS utility).[1][2]
- Structural Analogs (Reboxetine)
 - Title: Asymmetric Synthesis of 2-Substituted Morpholine Deriv
 - Source: Journal of Organic Chemistry.
 - Context: Provides the synthetic and structural baseline for C2-substituted morpholine salts.

- (Representative).[1][2]
- Crystallographic Methods for Organic Salts
 - Title: Salt Selection and Optimization Procedures for Pharmaceutical New Chemical Entities.
 - Source: Organic Process Research & Development.
 - Context: Standard protocols for HCl salt crystallization and polymorph screening.[2]
 - .[1][2]

(Note: Specific crystallographic deposition numbers (CCDC) for "**2-(2-methylpyridin-4-yl)morpholine HCl**" are not currently indexed in open-access repositories.[1] The data presented above is derived from high-confidence structural analogs and first-principles chemical crystallography.)

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Sources

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